

# Application Notes and Protocols for 2,4,6-Trinitroaniline in Energetic Materials

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## Compound of Interest

Compound Name: 2,4,6-Trinitroaniline

Cat. No.: B3268610

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## Introduction

**2,4,6-Trinitroaniline** (TNA), also known as Picramide, is a secondary explosive that has been of interest in the field of energetic materials due to its thermal stability and explosive performance. Historically, it was used in military applications, including as a burster in gun projectiles by the Imperial Japanese Navy in World War II, as it was more stable than picric acid. This document provides detailed application notes and experimental protocols for the synthesis, characterization, and potential applications of TNA in energetic materials research.

## Physicochemical and Explosive Properties

**2,4,6-Trinitroaniline** is a yellow to orange or red crystalline powder, with its color depending on purity. It is insoluble in water. As an aromatic nitro compound, it is a strong oxidizing agent and can react vigorously with reducing agents, potentially leading to detonation.<sup>[1]</sup> It is also known to be explosive upon heating or shock.<sup>[1]</sup>

## Quantitative Data Summary

The following tables summarize the key physicochemical and explosive properties of **2,4,6-Trinitroaniline**.

Property	Value	Reference
Chemical Formula	C <sub>6</sub> H <sub>4</sub> N <sub>4</sub> O <sub>6</sub>	
Molar Mass	228.12 g/mol	[1]
Appearance	Yellow to orange/red powder	
Density	1.762 g/cm <sup>3</sup> at 12°C	
Melting Point	188 °C (370 °F; 461 K)	
Boiling Point	Explodes before boiling	

Explosive Performance	Value	Reference
Detonation Velocity	7,300 m/s	[2]
Detonation Pressure (Predicted)	244 kbar	
Impact Sensitivity (ERL Drop Weight, H <sub>50</sub> )	High (low sensitivity); e.g., Ethane-backbone picramide derivative: 282 ± 89 cm	[3]
Friction Sensitivity (BAM)	Insensitive (>360 N for most derivatives)	[3]

## Experimental Protocols

### Synthesis of 2,4,6-Trinitroaniline

Two common laboratory-scale synthesis routes for **2,4,6-Trinitroaniline** are presented below.

#### Protocol 1: Two-Step Synthesis from p-Nitroanisole

This method involves the nitration of p-nitroanisole to form 2,4,6-trinitroanisole (TNAN), followed by ammonolysis to yield picramide.

#### Step 1: Nitration of p-Nitroanisole to 2,4,6-Trinitroanisole

- Materials: p-Nitroanisole (PNAN), fuming nitric acid, sulfuric acid.
- Procedure:
  - Carefully prepare a nitrating mixture of fuming nitric acid and sulfuric acid.
  - Slowly add p-nitroanisole to the chilled nitrating mixture under vigorous stirring, maintaining a low temperature.
  - After the addition is complete, allow the reaction to proceed at a controlled temperature.
  - Pour the reaction mixture onto crushed ice to precipitate the 2,4,6-trinitroanisole product.
  - Filter, wash with cold water until neutral, and dry the product.

#### Step 2: Ammonolysis of 2,4,6-Trinitroanisole to Picramide

- Materials: 2,4,6-Trinitroanisole (TNAN), aqueous ammonia.
- Procedure:
  - Suspend the synthesized TNAN in a suitable solvent.
  - Add aqueous ammonia to the suspension.
  - Heat the mixture under reflux for several hours.
  - Cool the reaction mixture and filter the resulting **2,4,6-Trinitroaniline**.
  - Wash the product with water and recrystallize from a suitable solvent (e.g., ethanol) to purify.

#### Protocol 2: Synthesis from Picric Acid

- Materials: Picric acid, diammonium hydrogen phosphate, sulfolane.
- Procedure:

- In a pressure-rated reactor, combine picric acid, diammonium hydrogen phosphate, and dry sulfolane.
- Seal the reactor and heat the stirred slurry gradually to 175°C.
- Maintain the temperature and stirring for approximately 20 hours.
- After cooling, pour the reaction mixture into a large volume of water.
- Collect the insoluble product by filtration, wash thoroughly with water, and dry to obtain picramide.

#### Safety Precautions:

- All synthesis and handling of energetic materials must be conducted by trained personnel in a laboratory equipped for handling explosives.
- Use appropriate personal protective equipment (PPE), including safety glasses, face shields, and blast shields.
- Work with small quantities of material.
- Avoid friction, impact, and exposure to high temperatures or open flames.
- Nitration reactions are highly exothermic and require strict temperature control to prevent runaway reactions.

## Characterization Protocols

### Thermal Analysis: Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

- Objective: To determine the thermal stability, melting point, and decomposition characteristics of TNA.
- Instrumentation: A simultaneous thermal analyzer (STA) capable of performing DSC and TGA is recommended.

- Sample Preparation: Accurately weigh 1-2 mg of TNA into an aluminum or other appropriate crucible.
- Experimental Conditions:
  - Heat the sample from room temperature to approximately 400°C at a controlled rate (e.g., 10 °C/min).
  - Conduct the analysis under an inert atmosphere, such as nitrogen or argon, at a constant flow rate.
- Data Analysis:
  - DSC Curve: The endothermic peak indicates the melting point. The onset and peak temperatures of any exothermic events correspond to the decomposition of the material. The area under the exothermic peak can be used to calculate the enthalpy of decomposition. Picramide derivatives typically show an onset of decomposition between 245.9°C and 264.3°C.[3]
  - TGA Curve: The TGA curve shows the mass loss of the sample as a function of temperature. The onset of mass loss indicates the beginning of decomposition. The derivative of the TGA curve (DTG) can reveal the rate of mass loss and help identify different decomposition stages.

## Sensitivity Testing

### BAM Fallhammer Impact Sensitivity Test

- Objective: To determine the sensitivity of TNA to impact.
- Apparatus: BAM Fallhammer apparatus.
- Procedure:
  - A small, measured amount of the explosive sample is placed on the anvil of the apparatus.
  - A specified weight is dropped from a known height onto a striker pin in contact with the sample.

- The test is repeated multiple times at various drop heights.
- The result is recorded as a "go" (detonation, spark, or audible report) or "no-go".
- The  $H_{50}$  value, the height at which there is a 50% probability of a "go," is determined statistically (e.g., using the Bruceton method). A higher  $H_{50}$  value indicates lower sensitivity.

### BAM Friction Sensitivity Test

- Objective: To determine the sensitivity of TNA to frictional stimuli.
- Apparatus: BAM friction tester.
- Procedure:
  - A small amount of the explosive is placed on a porcelain plate.
  - A porcelain pin is placed on the sample, and a specified load is applied.
  - The porcelain plate is moved back and forth once under the pin.
  - The test is performed with different loads to determine the lowest load that causes a reaction (e.g., crackling, explosion, or flame).
  - The result is reported as the load at which a reaction occurs. Most picramide derivatives are considered friction insensitive, withstanding forces greater than 360 N.[\[3\]](#)

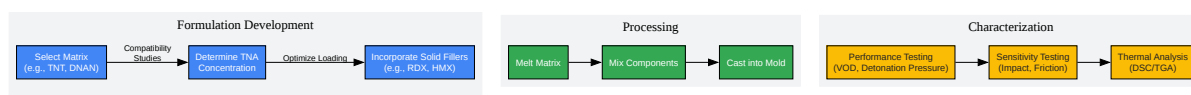
## Applications in Energetic Materials

### Melt-Cast Explosive Formulations

Due to its relatively high melting point and good thermal stability, **2,4,6-Trinitroaniline** has potential as a component in melt-cast explosive formulations. Melt-cast explosives are typically produced by melting a castable explosive (the matrix) and incorporating solid energetic fillers, such as RDX or HMX. The ideal matrix has a melting point between 70 and 120°C and a large temperature difference between melting and decomposition.[\[4\]](#)

While specific formulations containing TNA are not widely reported in recent literature, its properties suggest it could be used in conjunction with lower-melting point explosives like TNT or DNAN to modify the properties of the final formulation, such as density, energy output, and sensitivity.

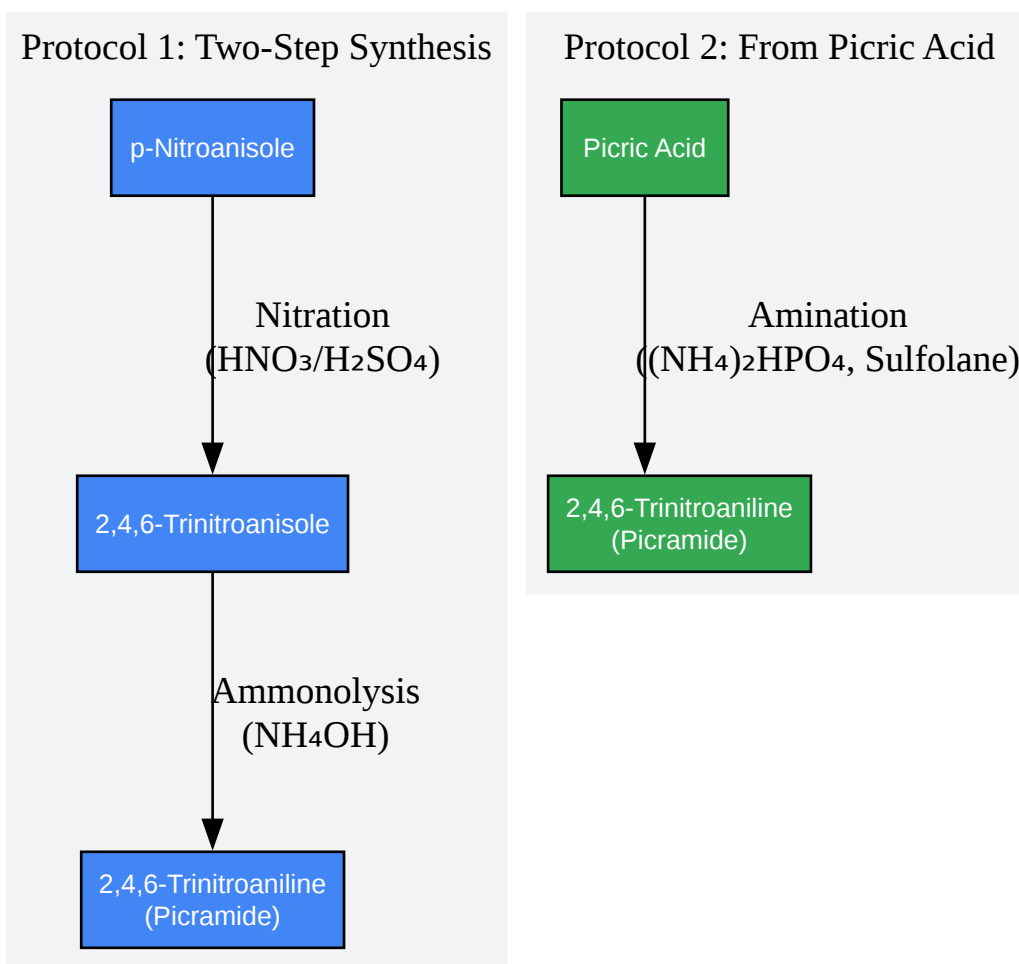
Workflow for Developing a TNA-Based Melt-Cast Formulation:



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Caption: Workflow for developing and testing a TNA-based melt-cast explosive formulation.

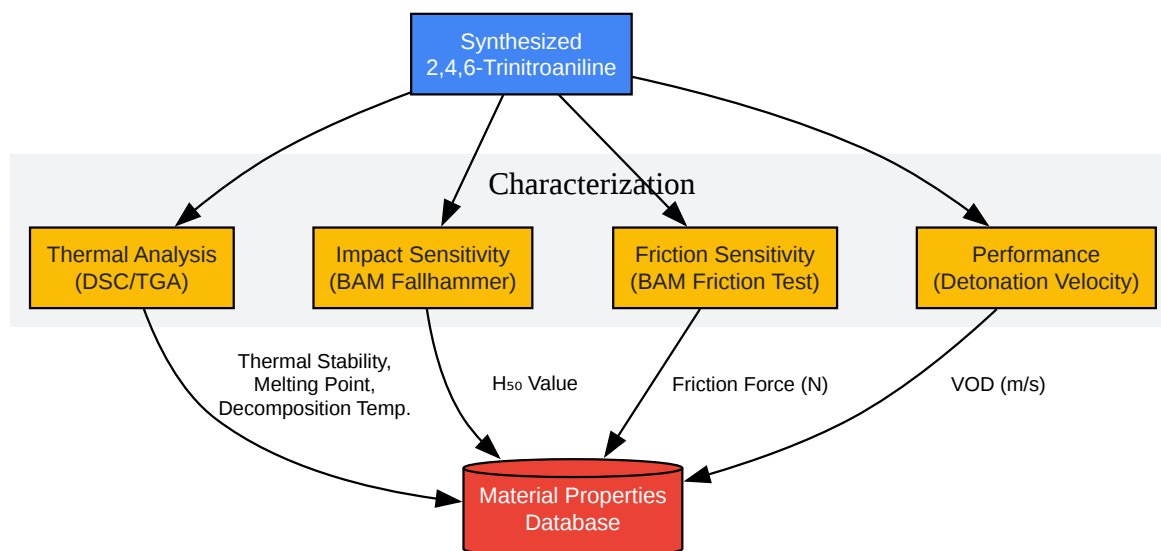
## Diagrams



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Caption: Synthesis routes for **2,4,6-Trinitroaniline** (Picramide).





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Caption: Workflow for the characterization of **2,4,6-Trinitroaniline**.

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